

Essential Safety and Operational Guide for Handling Torin 2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Torin 2*

Cat. No.: *B611424*

[Get Quote](#)

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Torin 2**. It offers procedural guidance for safe handling, storage, and disposal of this potent and selective mTOR inhibitor.

Hazard Identification and Personal Protective Equipment (PPE)

Torin 2 is classified as a hazardous substance. Adherence to strict safety protocols is essential to mitigate risks.^{[1][2]}

Hazard Classification:

- Acute Oral Toxicity: Harmful if swallowed.^{[1][2]}
- Skin Irritation: Causes skin irritation.^{[1][2]}
- Eye Irritation: Causes serious eye irritation.^{[1][2]}
- Respiratory Irritation: May cause respiratory irritation.^{[1][2]}

Recommended Personal Protective Equipment (PPE):

To ensure personal safety, the following PPE is mandatory when handling **Torin 2**:

PPE Category	Item	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles	Must be worn at all times to protect from splashes. A face shield may be necessary for larger quantities or when there is a significant splash risk.
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable.[3] Always inspect gloves for integrity before use and wash hands thoroughly after handling.
Body Protection	Laboratory coat	A standard lab coat should be worn to protect against skin contact.
Respiratory Protection	Use in a well-ventilated area	Work in a chemical fume hood to avoid inhalation of dust or aerosols.[2] If a fume hood is not available, a NIOSH-approved respirator may be required.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintain the integrity of **Torin 2** and ensure a safe laboratory environment.

Operational Plan:

- Preparation of Stock Solutions:
 - **Torin 2** is typically supplied as a lyophilized powder.[4]
 - To prepare a 5 mM stock solution, reconstitute 5 mg of **Torin 2** in 2.31 ml of DMSO.[4]

- It may be necessary to vortex and/or heat the solution to 37°C to ensure complete dissolution.[4]
- Working Concentrations:
 - Working concentrations can vary depending on the specific experiment but are typically in the range of 10-1,000 nM for 1-24 hours.[4]
- General Handling:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
 - Do not eat, drink, or smoke when using this product.[2]
 - Wash hands thoroughly after handling.[2]

Storage Conditions:

Form	Storage Temperature	Stability
Lyophilized Powder	-20°C, desiccated	24 months[4]
In Solution (DMSO)	-20°C	Use within 3 months to prevent loss of potency.[4] Aliquot to avoid multiple freeze/thaw cycles.[4]
In Solvent	-80°C	1 year[2][5]
In Solvent	-20°C	6 months[2][5]

Accidental Release and Disposal Plan

In the event of a spill or at the end of its use, proper procedures must be followed.

Accidental Release Measures:

- Ensure adequate ventilation.[6]

- Wear full personal protective equipment, including respiratory protection, gloves, and eye protection.[\[2\]](#)
- Contain the spill: Prevent further leakage or spillage if it is safe to do so.[\[6\]](#)
- Clean-up: For solid spills, carefully sweep up the material and place it in a designated, labeled waste container. For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[\[2\]](#)
- Decontaminate the area: Clean the spill area thoroughly.

Disposal Plan:

- Dispose of waste in accordance with local, state, and federal regulations.[\[1\]](#)[\[6\]](#)
- Do not dispose of with household garbage or allow the product to reach the sewage system.
[\[1\]](#)

Physicochemical and Pharmacokinetic Data

The following tables summarize key quantitative data for **Torin 2**.

Physicochemical Properties:

Property	Value
Molecular Weight	432.4 g/mol [4]
Molecular Formula	C ₂₄ H ₁₅ F ₃ N ₄ O [4]
Purity	>98% [4]
CAS Number	1223001-51-1 [1]

Pharmacokinetic and Potency Data:

Parameter	Value	Cell Line/System
mTOR IC ₅₀	0.25 nM	p53-/- MEFs[7]
PI3K IC ₅₀	200 nM	p53-/-/mLST8-/- MEFs or PC3 cells[4][7]
ATM EC ₅₀	28 nM	PC3 cells[7][8]
ATR EC ₅₀	35 nM	PC3 cells[7][8]
DNA-PK EC ₅₀	118 nM	PC3 cells[7][8]
Bioavailability (mouse)	51%[7]	Male Swiss albino mice
Half-life (mouse)	0.72 hours[7]	Male Swiss albino mice

Experimental Protocols and Signaling Pathways

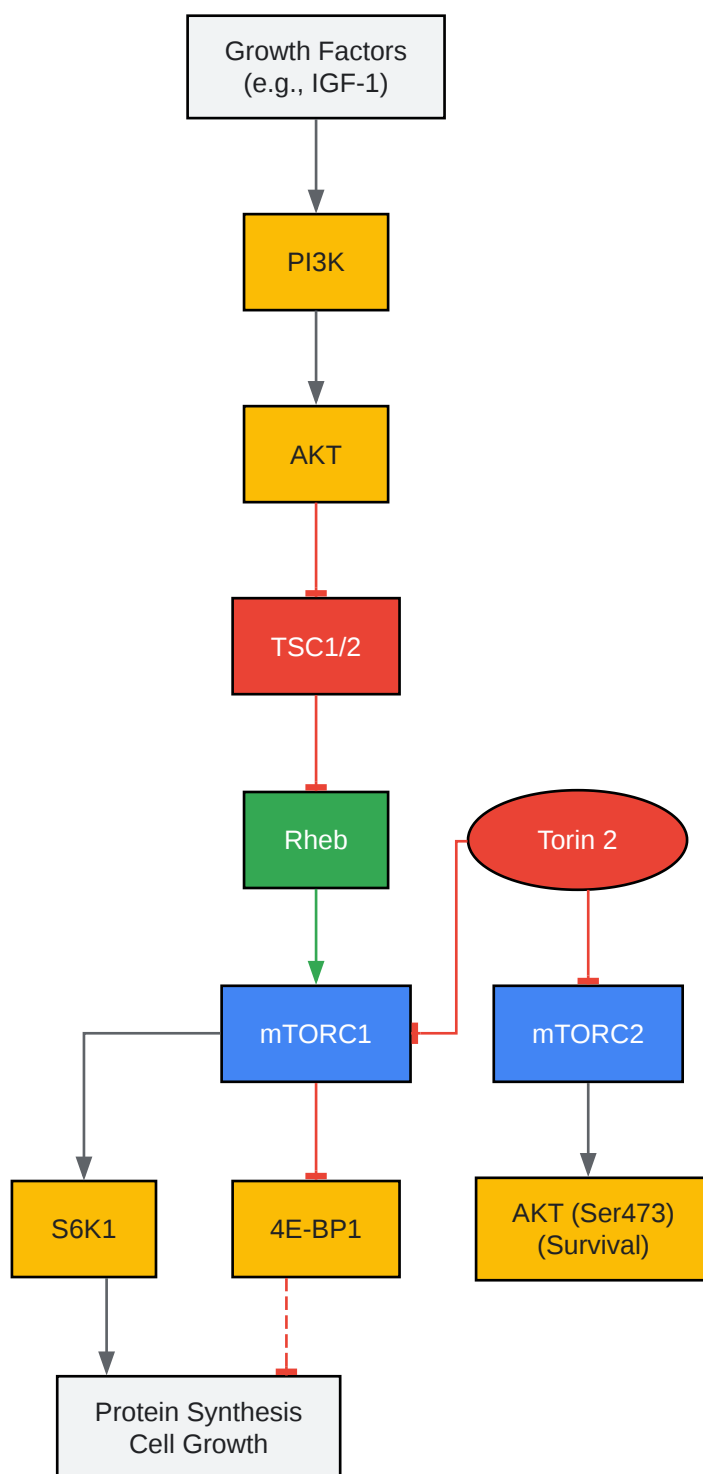
Experimental Protocol: Western Blot Analysis of mTORC1 Signaling

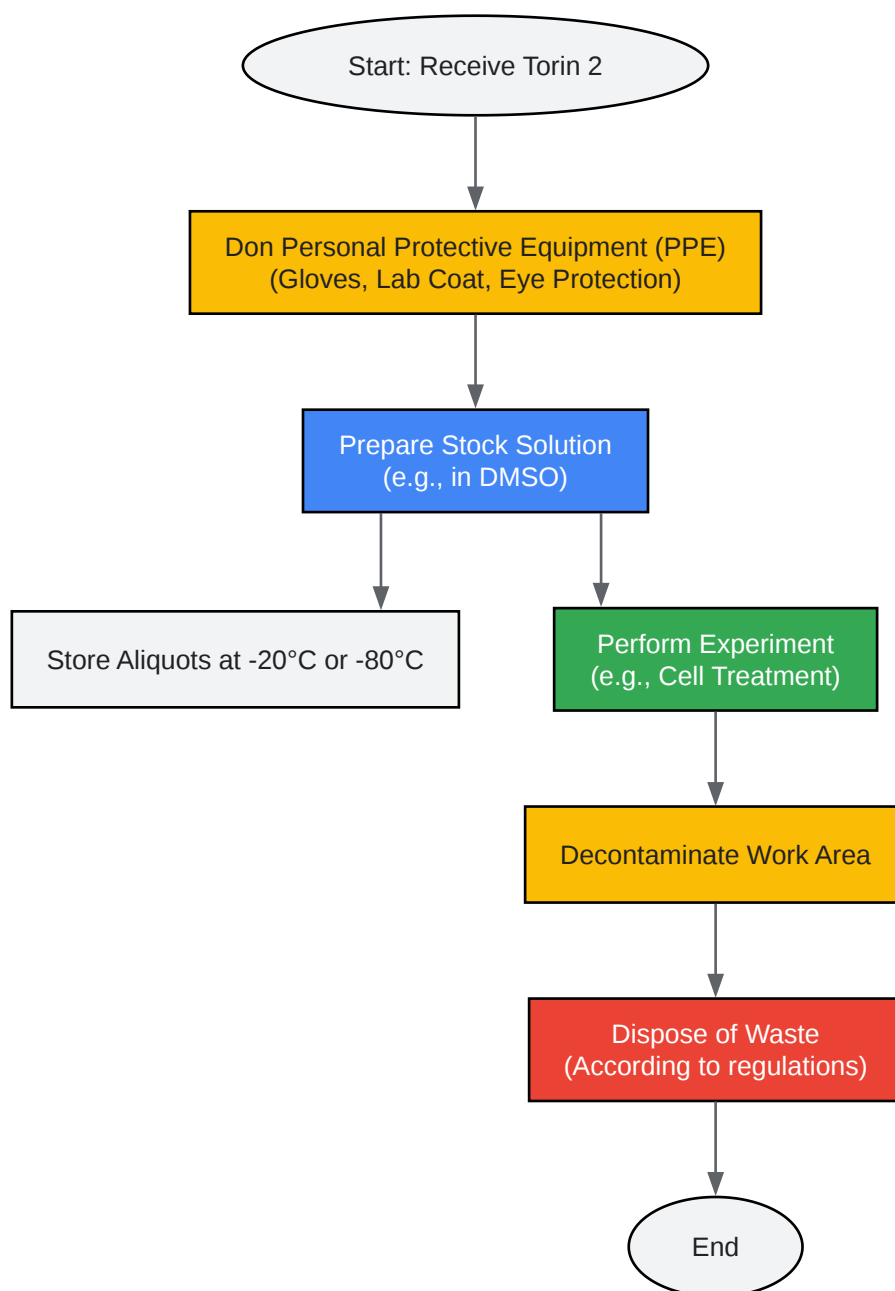
This protocol is a standard method to assess the inhibitory effect of **Torin 2** on the mTORC1 pathway.

- Cell Culture: Plate MCF7 cells and allow them to adhere.
- Serum Starvation: Serum-starve the cells overnight to reduce basal mTOR signaling.
- **Torin 2** Pretreatment: Treat the cells with varying concentrations of **Torin 2** (e.g., as indicated in the specific experiment) for 1 hour.[4]
- Stimulation: Stimulate the cells with a growth factor such as hIGF-I (100 ng/ml) for 10 minutes to activate the mTOR pathway.[4]
- Cell Lysis: Lyse the cells to extract proteins.
- Western Blotting: Perform western blot analysis using antibodies against phosphorylated and total forms of mTORC1 downstream targets, such as p70 S6 Kinase (Thr389) and S6 Ribosomal Protein (Ser235/236).[4]

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mTOR signaling pathway and a general experimental workflow for handling **Torin 2**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. niinfectioncontrolmanual.net [niinfectioncontrolmanual.net]
- 4. Torin 2 | Cell Signaling Technology [cellsignal.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. stemcell.com [stemcell.com]
- 7. selleckchem.com [selleckchem.com]
- 8. Characterization of Torin2, an ATP-competitive inhibitor of mTOR, ATM and ATR - PMC [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Torin 2]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b611424#personal-protective-equipment-for-handling-torin-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com